

Essential Guide to the Safe Disposal of MasterRoc MP 355

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: UR-MB-355

Cat. No.: B12376878

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This document provides comprehensive safety and logistical procedures for the proper disposal of MasterRoc MP 355, a substance used in construction chemicals. The information is intended for researchers, scientists, and drug development professionals who may encounter this or similar substances in a laboratory setting. Adherence to these guidelines is critical for ensuring personal safety and environmental protection.

Safety and Hazard Information

MasterRoc MP 355 is a hazardous substance that requires careful handling. The primary health risks are associated with inhalation, skin contact, and eye contact. It is classified as a substance that can cause significant health issues, including cancer, upon prolonged or repeated exposure.

Hazard Summary Table

Hazard Classification	Description
Acute Toxicity (Inhalation)	Category 4: Harmful if inhaled.[1]
Skin Irritation	Category 2: Causes skin irritation.[1][2]
Eye Irritation	Category 2A/2B: Causes serious eye irritation. [1][2]
Respiratory Sensitization	Category 1: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[1][2]
Skin Sensitization	Category 1/1B: May cause an allergic skin reaction.[1][2]
Carcinogenicity	Category 2: Suspected of causing cancer.[1][2]
Specific Target Organ Toxicity (Single Exposure)	Category 3: May cause respiratory irritation.[1][2]
Specific Target Organ Toxicity (Repeated Exposure)	Category 2: May cause damage to organs (Olfactory organs, Respiratory system) through prolonged or repeated exposure, especially through inhalation.[1][2]

Note: This product contains isocyanates, which can cause respiratory irritation, breathlessness, chest discomfort, and reduced pulmonary function upon inhalation. Overexposure may lead to more severe conditions like bronchitis and pulmonary edema.[2][3]

Experimental Protocols for Safe Handling and Disposal

The following protocols outline the necessary steps for safely managing and disposing of MasterRoc MP 355 waste.

1. Personal Protective Equipment (PPE)

Before handling the substance, ensure all required personal protective equipment is worn correctly.

Required PPE Table

Body Part	Protection
Hands	Chemical resistant protective gloves.[2]
Body	Protective clothing. Wearing of closed work clothing is recommended.[2]
Eyes/Face	Safety glasses with side-shields or other approved eye protection.[2]
Respiratory	In case of inadequate ventilation or aerosol formation, wear suitable respiratory protection. [1][2]

2. Handling and Storage of Waste

Proper handling and temporary storage are crucial to prevent exposure and contamination.

- Handling:
 - Always handle the substance in a well-ventilated area or outdoors.[1][2]
 - Avoid the formation of aerosols, dust, or mists.[1][2]
 - Do not breathe in any dust, mists, or vapors.[1][2]
 - Avoid contact with skin, eyes, and clothing.[1][2]
 - Wash hands and any exposed skin thoroughly after handling.[1]
 - Contaminated work clothing should not be allowed to leave the workplace.[1][2]
- Storage:
 - Store waste in a securely sealed and properly labeled container.
 - Keep the container in a well-ventilated place.[2][3]

- The storage area should be locked to restrict access.[\[2\]](#)[\[3\]](#)

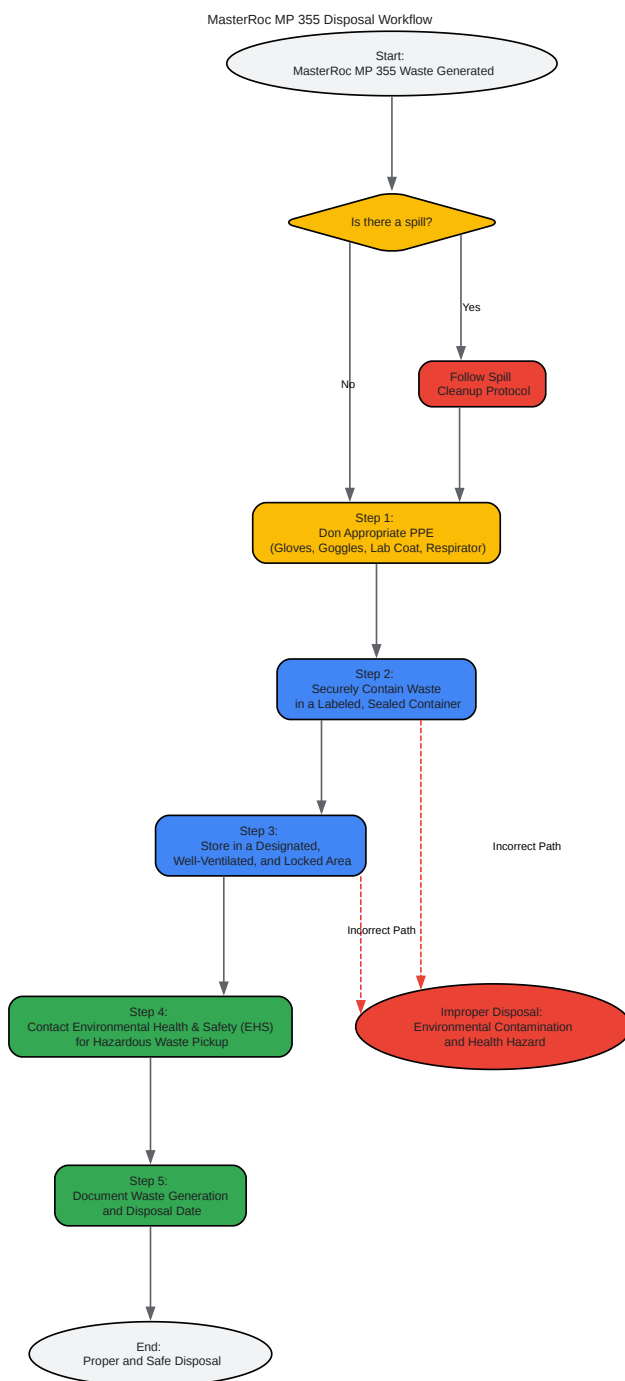
3. Disposal Procedure

The final disposal of MasterRoc MP 355 must be conducted in compliance with all local, state, and federal regulations for hazardous waste.

- Step 1: Containment
 - Ensure the waste material is in a sealed, non-reactive container.
 - Label the container clearly as "Hazardous Waste" and include the chemical name "MasterRoc MP 355".
- Step 2: Regulatory Compliance
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for hazardous waste.
 - Do not dispose of this chemical down the drain or in regular trash.[\[2\]](#)
- Step 3: Documentation
 - Maintain a log of the amount of waste generated and the date of disposal.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the safe disposal of MasterRoc MP 355.



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Caption: Workflow for the safe disposal of MasterRoc MP 355.

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